

Muscovyridine target identification and verification

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Compound Focus: Muscovyridine

CAS No.: 501-08-6

Cat. No.: S591575

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What is Known About Muscovyridine

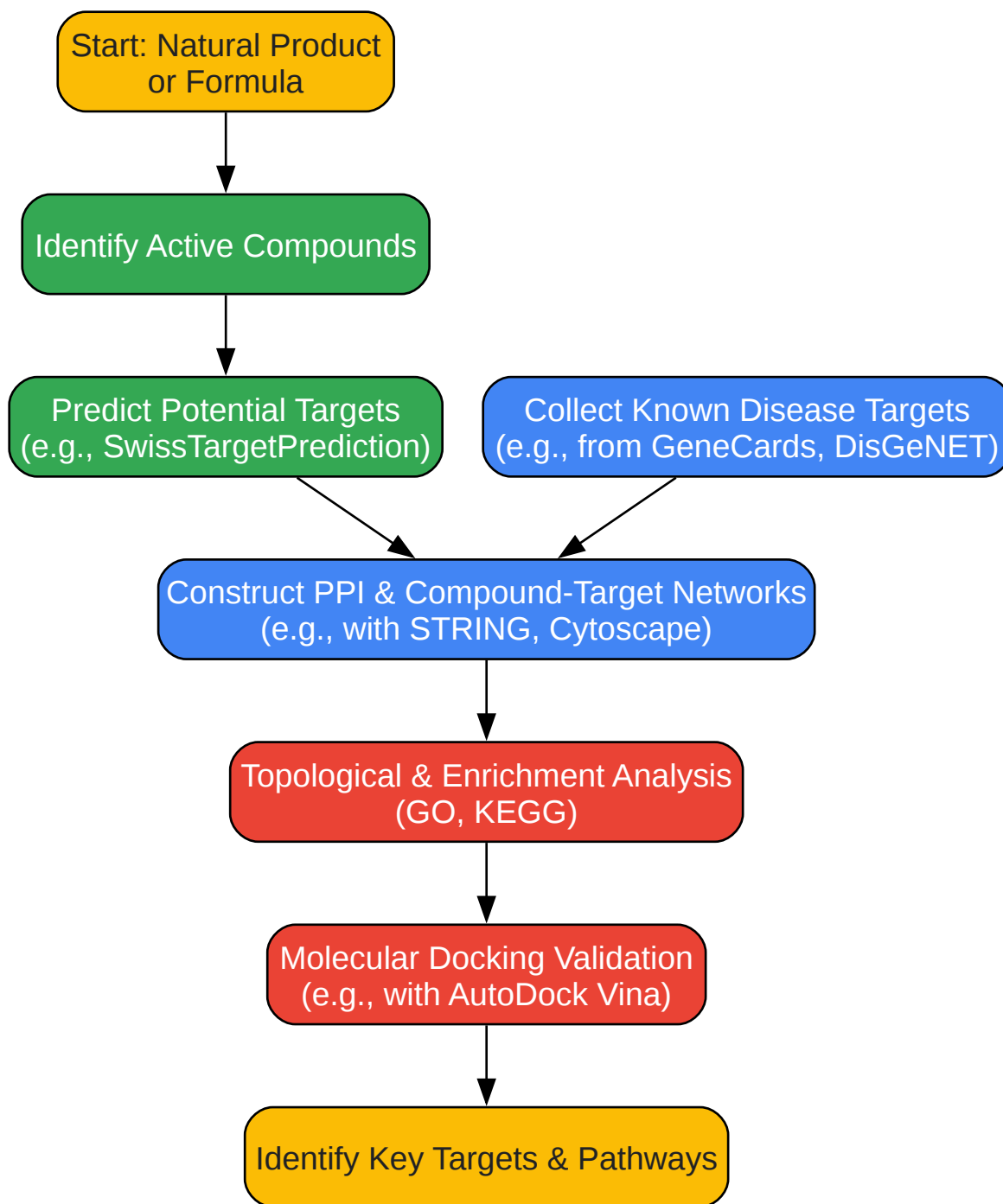
The table below summarizes the key characteristics of **muscovyridine** found in the search results:

| Aspect | Details |
|---------------------|--|
| General Description | One of the odoriferous constituents of natural musk [1]. |
| Chemical Synthesis | Described as a "valuable perfumery compound" [2]; synthesis methods are a focus of existing studies [3] [2]. |
| Identified Targets | No specific molecular targets (e.g., proteins, enzymes) were identified for muscovyridine in the search results. |

Research Context and Suggested Alternatives

While data on **muscovyridine** is scarce, the search results reveal a strong research focus on the biological targets of other musk components and complex mixtures. This suggests potential alternative approaches for your research.

- **Focus on Other Musk Compounds:** The macrocyclic ketone **muscone** is well-recognized as a primary active ingredient of musk, with modern pharmacological studies demonstrating its anti-inflammatory, neuroprotective, and other effects [1]. Another compound, **musk ketone**, has been shown to induce neural stem cell proliferation and differentiation in cerebral ischemia via activation of the **PI3K/Akt signaling pathway** [4].
- **Study Complex Formulations:** Musk is often used in multi-herb formulations. Several studies used **network pharmacology** to predict the targets of these formulas (e.g., for ischemic stroke or cancer), identifying key targets like **SRC, MAPK3, PIK3CA, and PIK3R1** [5] [6] [7]. The following diagram outlines this general workflow for identifying potential targets for natural products like musk within complex formulas:



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How to Proceed with Target Identification

Given the lack of direct data, here are some practical steps you could take to investigate **muscopyridine's** targets:

- **Consult Specialized Databases:** Search platforms like **SwissTargetPrediction**, **ChEMBL**, or **BindingDB** to check for any newly published binding data or predicted targets.
- **Design Original Experiments:** Consider employing techniques like **affinity chromatography**, **cellular thermal shift assays (CETSA)**, or **phage display** to experimentally identify and validate proteins that interact with **muscopyridine**.
- **Review Broader Literature:** The synthesis studies [3] [2] indicate that **muscopyridine** is available for research. A comprehensive review of chemical or perfumery literature might provide clues about its biological activity.

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